

# Physical properties of 3-Hydroxy-2-pentanone (boiling point, density)

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## Compound of Interest

Compound Name: 3-Hydroxy-2-pentanone

Cat. No.: B1200202

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## Technical Guide: Physical Properties of 3-Hydroxy-2-pentanone

This technical guide provides a comprehensive overview of the experimentally determined physical properties of **3-Hydroxy-2-pentanone**, specifically its boiling point and density. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis who require accurate physical data for this compound.

## Chemical Identity

- IUPAC Name: 3-hydroxypentan-2-one
- Synonyms: Acetyl ethyl carbinol, 1-Hydroxypropyl methyl ketone
- CAS Number: 3142-66-3
- Molecular Formula: C<sub>5</sub>H<sub>10</sub>O<sub>2</sub>
- Molecular Weight: 102.13 g/mol

## Quantitative Physical Properties

The boiling point and density of **3-Hydroxy-2-pentanone** have been reported in various sources. The following table summarizes these values. It is important to note the conditions

under which these properties were measured, as they can significantly influence the results.

Physical Property	Value	Conditions	Source
Boiling Point	147.5 °C	at 760 mmHg	<a href="#">[1]</a> <a href="#">[2]</a>
147-148 °C	at 761 Torr	<a href="#">[3]</a>	
105.00 to 107.00 °C	at 50.00 mm Hg	<a href="#">[4]</a> <a href="#">[5]</a>	
Density	0.962 g/cm <sup>3</sup>	Not Specified	<a href="#">[1]</a> <a href="#">[2]</a>
0.9500 g/cm <sup>3</sup>	at 20 °C	<a href="#">[3]</a>	
1.008-1.014 g/cm <sup>3</sup>	Not Specified	<a href="#">[4]</a>	

## Experimental Protocols

While specific experimental protocols for the determination of **3-Hydroxy-2-pentanone**'s physical properties are not extensively detailed in the literature, the following are general and widely accepted methods for determining the boiling point and density of a liquid compound.

### Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid, and the liquid changes into a vapor.

- **Distillation Method:** A common and accurate method involves the simple distillation of the compound. The liquid is heated in a distillation flask connected to a condenser. A thermometer is placed such that its bulb is just below the side arm of the flask to ensure it measures the temperature of the vapor that is in equilibrium with the boiling liquid. The temperature at which the liquid steadily distills is recorded as the boiling point. For accuracy, the atmospheric pressure should be recorded, as boiling point is pressure-dependent.
- **Thiele Tube Method:** This method is suitable for small sample volumes. The liquid sample is placed in a small test tube, and an inverted capillary tube is added. The setup is attached to a thermometer and heated in a Thiele tube containing a high-boiling point oil. As the sample is heated, a stream of bubbles will emerge from the capillary tube. The heat source is then

removed, and the temperature at which the liquid is drawn back into the capillary tube is recorded as the boiling point.

## Density Determination

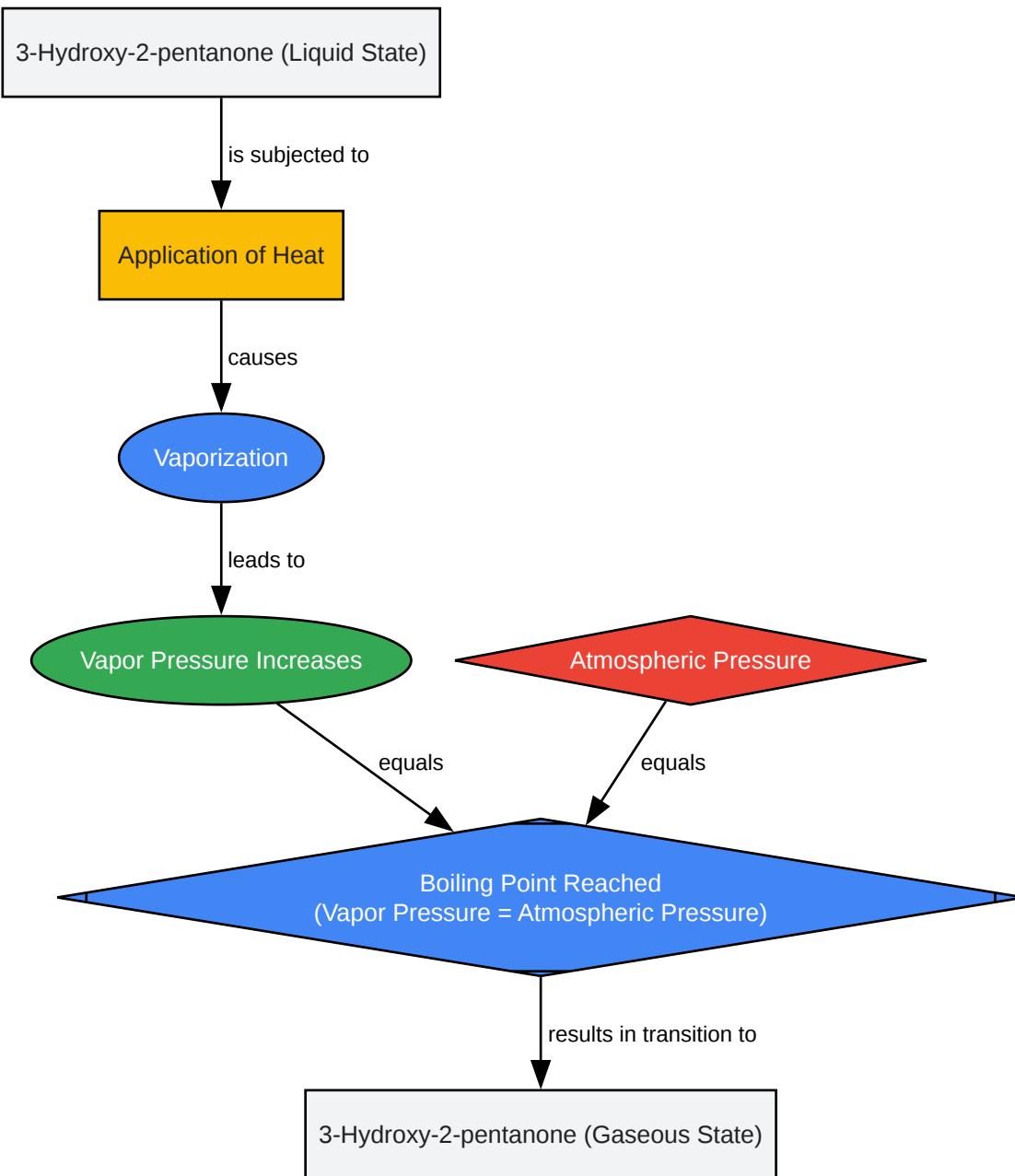
Density is the mass of a substance per unit volume.

- **Gravimetric Method:** The most straightforward method involves accurately weighing a known volume of the liquid. A clean, dry graduated cylinder or volumetric flask is first weighed. A precise volume of **3-Hydroxy-2-pentanone** is then added, and the container is reweighed. The density is calculated by dividing the mass of the liquid (final mass minus initial mass) by its volume. The temperature of the liquid should be recorded as density is temperature-dependent.
- **Pycnometer (Density Bottle) Method:** For higher accuracy, a pycnometer is used. This is a flask with a specific, accurately known volume. The empty pycnometer is weighed, then filled with the sample liquid and weighed again. The density is calculated from the mass of the liquid and the known volume of the pycnometer. This method minimizes errors associated with reading a graduated scale.

## Logical Relationships in Physical Property Measurement

The determination of a compound's boiling point is influenced by external factors, primarily atmospheric pressure. The following diagram illustrates this relationship.

### Factors Influencing Boiling Point Measurement



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Caption: Logical workflow of boiling point determination.

This guide provides foundational physical property data for **3-Hydroxy-2-pentanone**. For any application, it is recommended to consult multiple sources and consider the specific conditions under which the data was generated.

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